

Core Molecular Identity and Physicochemical Properties

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Compound of Interest

Compound Name:	5-(Diphenylphosphinyl)pentanoic acid
CAS No.:	71140-70-0
Cat. No.:	B045271

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5-(Diphenylphosphinyl)pentanoic acid, also known by synonyms such as DPP or 4-Carboxybutyldiphenylphosphine Oxide, is a well-characterized organophosphorus compound. [1][2] Its molecular structure consists of a pentanoic acid chain where the terminal carbon is attached to a diphenylphosphine oxide group. This unique combination of a hydrophilic carboxylic acid tail and a bulky, aromatic phosphine oxide head imparts specific chemical properties that are critical to its applications.

The molecular formula of the compound is $C_{17}H_{19}O_3P$, and it has a molecular weight of approximately 302.3 g/mol. [3][4] Understanding these fundamental properties is the first step in its effective use in a laboratory setting.

Caption: 2D Structure of **5-(Diphenylphosphinyl)pentanoic acid**.

Table 1: Physicochemical Properties

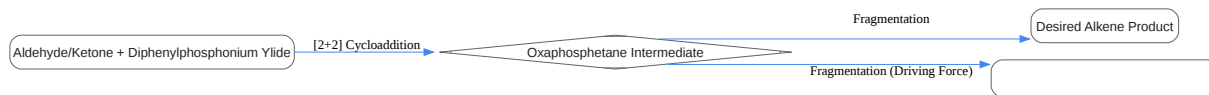
Property	Value	Source(s)
CAS Number	71140-70-0	[1][3][4]
Molecular Formula	C ₁₇ H ₁₉ O ₃ P	[1][2][3]
Molecular Weight	302.3 g/mol	[1][3][4]
Synonyms	DPP, 4-Carboxybutyldiphenylphosphine Oxide	[1][2][5]
Appearance	White to Off-White Crystalline Solid	[1][5]
Purity	Typically >95%	[1]
Solubility	DMF: 10 mg/ml; DMSO: 10 mg/ml; Ethanol: 5 mg/ml	[1][2]

| Storage | -20°C, Hygroscopic, Under inert atmosphere [[1][5] |

The Genesis of the Molecule: Synthesis and Inevitable Formation

An essential piece of knowledge for any scientist working with phosphorus-based reagents is understanding that **5-(Diphenylphosphinyl)pentanoic acid** is a common and often unavoidable by-product of the Wittig reaction.[1][5] The Wittig reaction is a cornerstone of organic synthesis for creating carbon-carbon double bonds (olefins) from aldehydes or ketones.[1]

The reaction utilizes a phosphonium ylide. After the ylide attacks the carbonyl compound, a four-membered ring intermediate (an oxaphosphetane) is formed, which then collapses to yield the desired alkene and a phosphine oxide by-product. When a diphenylphosphinyl-containing ylide is used, this by-product is the corresponding diphenylphosphine oxide derivative. The high thermodynamic stability of the phosphorus-oxygen double bond is the primary driving force for this reaction, making the formation of the phosphine oxide highly favorable.



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Caption: Formation as a byproduct in the Wittig Reaction.

This inherent formation is precisely why **5-(Diphenylphosphinyl)pentanoic acid** is so valuable as a reference standard. Its presence in a reaction mixture is often an indicator that the Wittig reaction has proceeded, but it must be carefully quantified and removed during purification.

Core Application: A Reference Standard in Pharmaceutical Development

In the rigorous environment of drug development, absolute certainty in the identity and purity of an Active Pharmaceutical Ingredient (API) is non-negotiable. **5-(Diphenylphosphinyl)pentanoic acid** serves a critical function as a fully characterized reference standard for quality control (QC) applications.[3] This is particularly relevant during the synthesis of prostaglandin analogs, many of which are prepared using Wittig-type reactions.[5]

The Causality of a Reference Standard

The trustworthiness of any analytical method hinges on the quality of the reference standards used for calibration and validation. When developing a new drug, regulatory bodies require that all impurities above a certain threshold be identified and quantified.

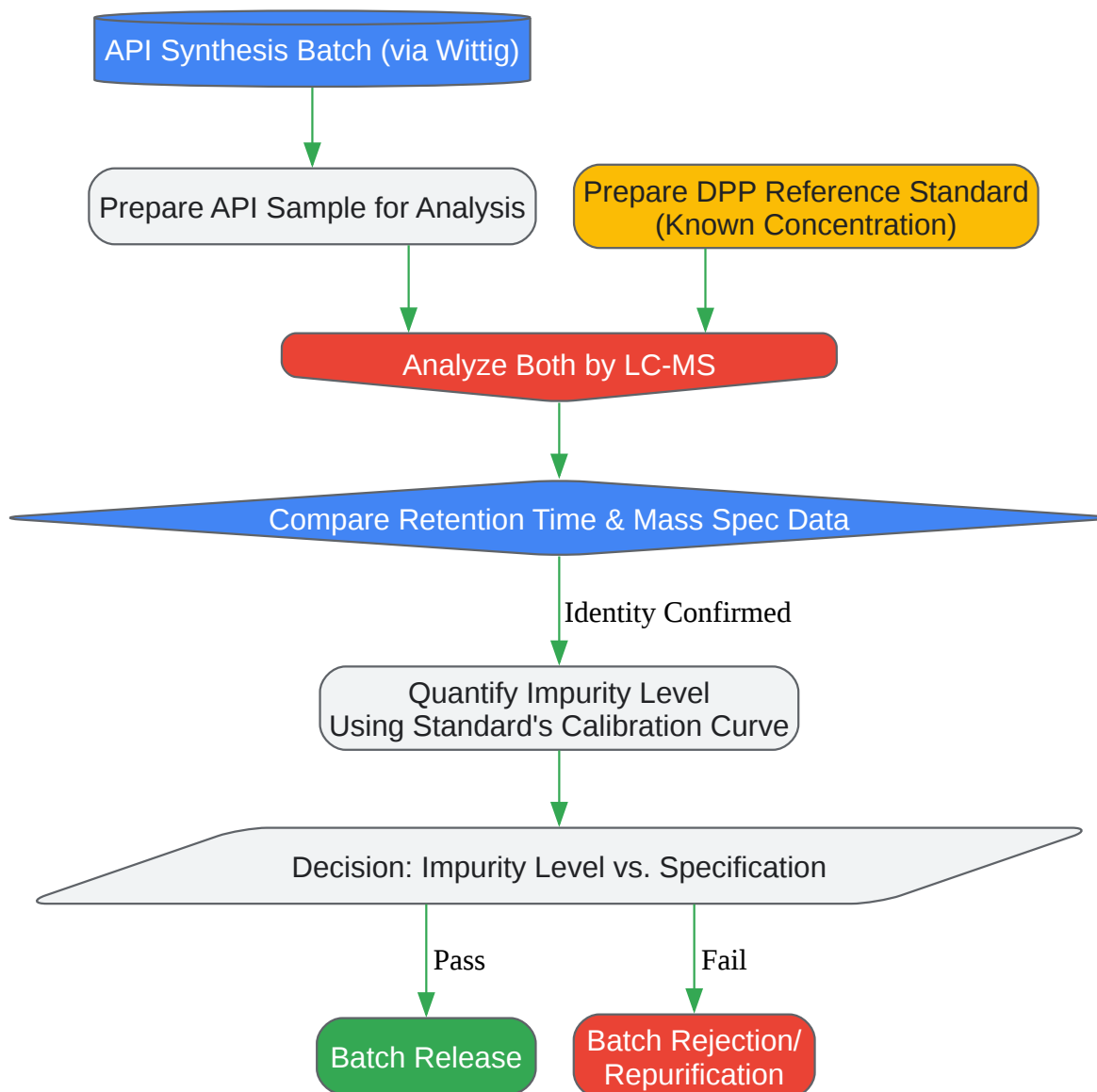
Expertise in Practice: Imagine a scenario where a new prostaglandin analog is synthesized. The crude product is analyzed by High-Performance Liquid Chromatography (HPLC). An unexpected peak appears in the chromatogram. Without a reference standard, identifying this peak would require extensive and time-consuming isolation and characterization (e.g., via NMR, MS). However, by running a sample of **5-(Diphenylphosphinyl)pentanoic acid**, the

analyst can quickly confirm or deny its identity by comparing retention times. This makes the process of analytical method development, validation (AMV), and routine QC significantly more efficient and reliable.[3]

Experimental Protocol: Use in a QC Workflow

The following protocol outlines a self-validating system for using **5-(Diphenylphosphinyl)pentanoic acid** as a reference standard.

- **Standard Preparation:** Accurately weigh a known amount of **5-(Diphenylphosphinyl)pentanoic acid** (>95% purity) and dissolve it in a suitable solvent (e.g., DMSO) to create a stock solution of known concentration (e.g., 1 mg/mL).
- **Calibration Curve:** Prepare a series of dilutions from the stock solution to create calibration standards at different concentrations (e.g., 1, 5, 10, 25, 50 µg/mL).
- **Sample Preparation:** Prepare the API sample (e.g., the crude prostaglandin analog) at a known concentration in the same solvent.
- **LC-MS Analysis:** Analyze the calibration standards and the API sample using a validated LC-MS method. The method must be capable of separating the API from the **5-(Diphenylphosphinyl)pentanoic acid** peak.
- **Quantification:** Plot the peak area of the **5-(Diphenylphosphinyl)pentanoic acid** standard against its concentration to generate a linear calibration curve.
- **Validation & Trustworthiness:** The linearity of this curve ($R^2 > 0.99$) validates the assay's accuracy over that concentration range.
- **Impurity Calculation:** Using the equation from the calibration curve, calculate the concentration of the **5-(Diphenylphosphinyl)pentanoic acid** impurity in the API sample based on its peak area.



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Caption: Use of DPP as a reference standard in a QC workflow.

Analytical Characterization Principles

Confirming the identity and purity of **5-(Diphenylphosphinyl)pentanoic acid** itself is paramount. This is achieved through a combination of spectroscopic and spectrometric techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Would show characteristic multiplets in the aromatic region (7-8 ppm) for the ten protons on the two phenyl rings. The aliphatic chain protons would appear further upfield (typically 1-3 ppm), with splitting patterns corresponding to their adjacent protons. The acidic proton of the carboxyl group would appear as a broad singlet significantly downfield (>10 ppm).
 - ^{13}C NMR: Would reveal distinct signals for the aromatic carbons, the four unique carbons of the pentanoic acid chain, and the carbonyl carbon.
 - ^{31}P NMR: This is a definitive technique for phosphorus-containing compounds. It would show a single resonance at a chemical shift characteristic of a pentavalent phosphine oxide.
- Mass Spectrometry (MS): Electrospray ionization (ESI) mass spectrometry would confirm the molecular weight, typically by observing the $[\text{M}-\text{H}]^-$ ion at m/z 301.3 in negative ion mode or the $[\text{M}+\text{H}]^+$ ion at m/z 303.3 in positive ion mode.

Safety, Handling, and Storage

As with any chemical reagent, proper handling is essential for laboratory safety. **5-(Diphenylphosphinyl)pentanoic acid** is classified as an irritant.

Table 2: GHS Hazard Information

Hazard Code	Description	Precautionary Statement(s)	Source(s)
H315	Causes skin irritation	P264: Wash thoroughly after handling. P280: Wear protective gloves.	[6]
H319	Causes serious eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[6]

| H335 | May cause respiratory irritation | P261: Avoid breathing dust. P271: Use only outdoors or in a well-ventilated area. |[6] |

Protocol for Safe Handling and Storage

- Engineering Controls: Always handle this compound in a certified chemical fume hood to avoid inhalation of the crystalline dust.[6]
- Personal Protective Equipment (PPE): Wear standard PPE, including a lab coat, nitrile gloves, and chemical safety goggles.[7]
- Storage: The compound is hygroscopic.[5] Store the container tightly sealed in a freezer at -20°C under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation from moisture.
- Weighing: When weighing, do so in a ventilated enclosure or fume hood. Avoid creating dust.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

By adhering to these protocols, researchers can ensure both the integrity of their experiments and their personal safety.

References

- Axios Research. **5-(Diphenylphosphinyl)pentanoic Acid** - CAS - 71140-70-0. [[Link](#)][3]

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